

# N-Butylthiophosphoric Triamide (NBPT): A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *N-Butylthiophosphoric triamide*

Cat. No.: B043497

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CAS Number: 94317-64-3

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

N-(n-Butyl)thiophosphoric triamide (NBPT) is a prominent urease inhibitor used extensively in agriculture to enhance the efficiency of urea-based fertilizers.<sup>[1][2][3]</sup> By delaying the hydrolysis of urea into ammonia, NBPT plays a crucial role in reducing nitrogen loss from volatilization, thereby increasing nitrogen availability for crops and mitigating environmental pollution.<sup>[4][5][6]</sup> This guide provides a comprehensive overview of NBPT, focusing on its mechanism of action, physicochemical properties, relevant experimental data, and analytical methodologies.

## Physicochemical Properties

NBPT is an organophosphorus compound that appears as a white to off-white crystalline solid.<sup>[1][7][8]</sup> It is characterized by a tetrahedral phosphorus atom bonded to a sulfur atom and three amido groups.<sup>[1]</sup> Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C4H14N3PS	[7][8][9]
Molecular Weight	167.21 g/mol	[4][8][9]
Melting Point	54-60 °C	[2][8][9]
Boiling Point	277.4 ± 23.0 °C (Predicted)	[8]
Density	1.171 ± 0.06 g/cm <sup>3</sup> (Predicted)	[8]
Water Solubility	4.3 g/L at 25 °C	[7][8]
LogP	-0.32 to 0.444 at 20-25 °C	[8]
Vapor Pressure	0.001-1.7 Pa at 25 °C	[8]
Appearance	White to off-white solid/crystalline solid	[1][4][7][8]
Storage Temperature	2-8°C, Keep in dark place, Inert atmosphere	[4][7][8]

## Mechanism of Action: Urease Inhibition

The primary function of NBPT is the inhibition of the enzyme urease.[1][2][4] Urease, which is abundant in soil microorganisms, catalyzes the hydrolysis of urea to ammonia and carbon dioxide.[1][2] The rapid conversion of urea to ammonia can lead to significant nitrogen loss through ammonia volatilization, especially in alkaline soils.[10]

NBPT acts as a potent urease inhibitor by binding to the nickel ions in the active site of the enzyme.[4] This interaction forms a stable complex that prevents urea from accessing the active site, thereby slowing down the rate of hydrolysis.[4] It is important to note that in the soil, NBPT is converted to its oxo-analog, N-(n-butyl)phosphoric triamide (NBPTO), which is an even more potent but less stable inhibitor.[11] However, research indicates that NBPT itself can directly inhibit urease without prior conversion to NBPTO.[12] The inhibition is described as a reversible, slow-inhibition mode of action.[12][13]

The inhibition of urease by NBPT leads to a delayed release of ammonia, allowing more time for the urea to be incorporated into the soil and absorbed by plant roots. This enhanced

nitrogen use efficiency can lead to increased crop yields.[\[4\]](#)[\[5\]](#)[\[14\]](#)

## Experimental Data

The efficacy of NBPT as a urease inhibitor has been demonstrated in numerous laboratory and field studies. The following tables summarize key quantitative findings from the literature.

Table 1: Effect of NBPT on Ammonia Volatilization

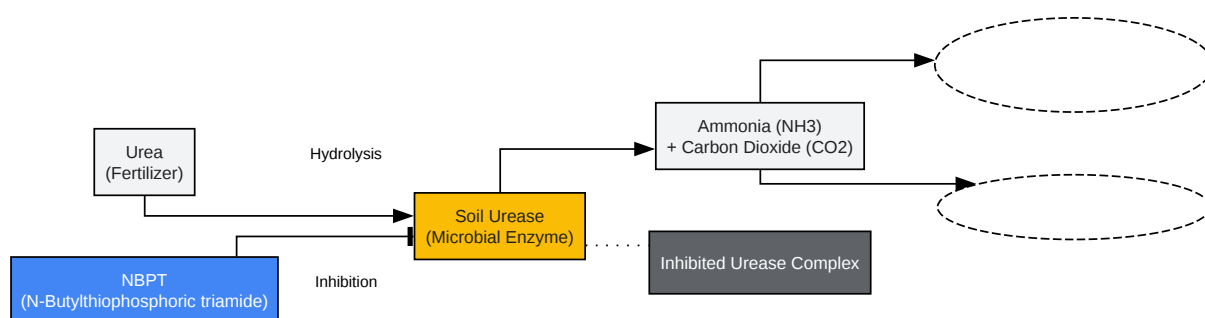
NBPT Concentration (% w/w in urea)	Reduction in NH3 Loss (%)	Duration of Experiment	Soil Type/Condition s	Reference
0.005%	64% (compared to urea alone)	8 days	Laboratory incubation	<a href="#">[10]</a>
0.05%	95% (compared to urea alone)	8 days	Laboratory incubation	<a href="#">[10]</a>
Not specified	29.1–78.8%	20 days	Field study with maize	<a href="#">[10]</a>

Table 2: Impact of NBPT on Crop Yield and Nitrogen Use Efficiency (NUE)

Crop	NBPT Application Rate	Increase in Grain Yield (%)	Increase in NUE (%)	Reference
Maize	120 kg N ha <sup>-1</sup> (NCU)	-	51.38 - 72.18	<a href="#">[14]</a>
Maize	96 kg N ha <sup>-1</sup> (NCU)	-	72.18	<a href="#">[14]</a>
Wheat	90 kg N ha <sup>-1</sup> (with NBPT)	>4 (compared to 120 kg N ha <sup>-1</sup> urea)	-	<a href="#">[14]</a>

## Signaling Pathways and Experimental Workflows

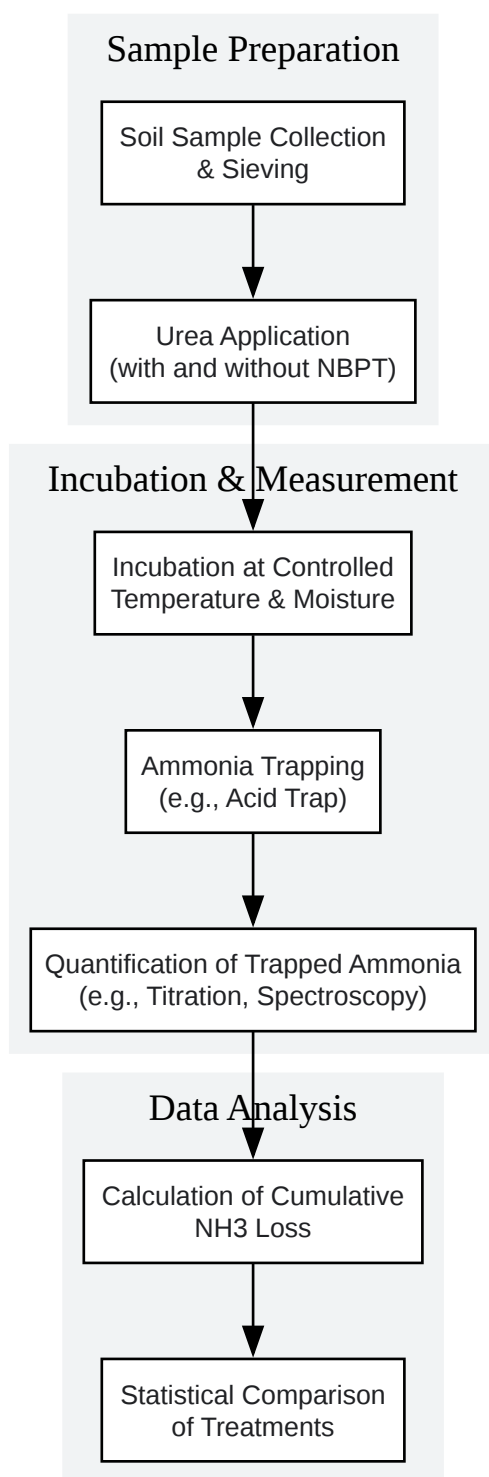
The primary signaling pathway affected by NBPT is the microbial nitrogen cycle in the soil, specifically the urease-catalyzed conversion of urea. By inhibiting this enzyme, NBPT indirectly influences the availability of nitrogen for plant uptake and subsequent metabolic pathways within the plant.



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Caption: Urease inhibition pathway by NBPT.

The following diagram illustrates a typical experimental workflow for evaluating the efficacy of NBPT in reducing ammonia volatilization from soil.



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## References

- 1. N-(N-BUTYL)THIOPHOSPHORIC TRIAMIDE - Ataman Kimya [atamanchemicals.com]
- 2. N-(n-Butyl)thiophosphoric triamide - Wikipedia [en.wikipedia.org]
- 3. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 4. medchemexpress.com [medchemexpress.com]
- 5. NBPT Urease Inhibitor-Shandong Yurun Chemical Co.,Ltd [yurunchemical.com]
- 6. Product Title: High-Quality NBPT Urease Inhibitor – China Manufacturer & Global Supplier\_fertilizer additive\_Agro chemicals\_Product\_Jiangsu Khonor Chemicals Co. , Limited [khonorchem.com]
- 7. Page loading... [wap.guidechem.com]
- 8. N-(n-Butyl)thiophosphoric triamide | 94317-64-3 [chemicalbook.com]
- 9. N-(n-Butyl)thiophosphoric triamide | 94317-64-3 | FB19477 [biosynth.com]
- 10. researchgate.net [researchgate.net]
- 11. US20140037570A1 - NBPT solution for preparing urease inhibited urea fertilizers prepared from N-alkyl; N, N-alkyl; and N-alkyl-N-alkoxy amino alcohols - Google Patents [patents.google.com]
- 12. Urease Inhibition in the Presence of N-(n-Butyl)thiophosphoric Triamide, a Suicide Substrate: Structure and Kinetics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Insights into Urease Inhibition by N-( n-Butyl) Phosphoric Triamide through an Integrated Structural and Kinetic Approach - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. N-(n-Butyl) Thiophosphoric Triamide (NBPT)-Coated Urea (NCU) Improved Maize Growth and Nitrogen Use Efficiency (NUE) in Highly Weathered Tropical Soil [mdpi.com]
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